

what is anisomycin and its natural source

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Compound Focus: Anisomycin

CAS No.: 22862-76-6

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Chemical Identity and Natural Source

Anisomycin, also known as Flagecidin, is a pyrrolidine antibiotic with a molecular formula of $C_{14}H_{19}NO_4$ and a molecular weight of $265.3 \text{ g}\cdot\text{mol}^{-1}$ [1] [2]. Its natural source is the bacterial species *Streptomyces griseolus* [1] [2] [3].

Mechanism of Action and Research Applications

Anisomycin's primary mechanism is inhibiting protein synthesis in eukaryotic cells by binding to the 60S ribosomal subunit and blocking peptidyl transferase activity, preventing peptide bond formation [1] [3] [4]. Beyond this core function, it has complex and valuable effects in research.

Research Area	Observed Effect / Application	Key Findings / Experimental Use
Neuroscience & Neuroplasticity [5]	Inhibits experience-dependent plasticity in the visual cortex.	Blocks orientation tuning shifts in mouse visual cortex, stabilizing neuronal preference; suggests protein synthesis necessity for plasticity.
Memory Research [1]	Inhibits consolidation & reconsolidation of long-term	Used to study molecular basis of memory; injections into hippocampus can disrupt

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	memories.	context-specific long-term memory formation.
Cell Signaling & Stress Pathways [1] [2] [6]	Potent activator of stress-activated protein kinases (SAPKs).	Activates JNK and p38 MAPK pathways independently of protein synthesis inhibition; used to study cellular stress responses.
Oncology Research [3] [6]	Suppresses tumor growth & induces apoptosis in cancer cells.	Inhibits growth and induces caspase-dependent apoptosis in triple-negative breast cancer (TNBC) cell lines and suppresses tumor growth in mouse models.
Immunology [7]	Potential novel immunosuppressant.	Inhibits T-cell biological behaviors and transplantation rejection; effect may be superior to Cyclosporine A with relatively slight toxic signs.
Microbiology [1] [3]	Selective isolation of pathogens.	Component of Martin Lewis agar for isolating <i>Neisseria gonorrhoeae</i> and <i>N. meningitidis</i> ; also used in media for <i>Legionella</i> species.

Detailed Experimental Protocols

Protocol 1: Investigating Cortical Plasticity

This methodology is based on research demonstrating that **anisomycin** blocks orientation tuning shifts in the mouse visual cortex [5].

- **1. Animal Model:** Use adult mice (e.g., C57BL/6).
- **2. Drug Preparation & Administration:**
 - Prepare **anisomycin** solution in a sterile vehicle like phosphate-buffered saline (PBS).
 - Administer via intracortical microinjection or systemic injection (e.g., intraperitoneal). Effective doses in research are often in the range of 5-15 mg/kg for in vivo studies [7].
- **3. Visual Adaptation Protocol:**

- Impose a preferred or non-preferred visual stimulus (e.g., a grating of a specific orientation) to the neuron(s) under investigation for a set adaptation period.
- **4. Electrophysiological Recording:**
 - Use in vivo electrophysiology (e.g., single-unit or multi-unit recordings) to measure neuronal responses in the visual cortex (e.g., primary visual cortex, V1).
 - Record orientation tuning curves before and after the visual adaptation protocol.
- **5. Data Analysis:**
 - Quantify the shift in the preferred orientation of neurons.
 - Calculate the Orientation Selectivity Index (OSI).
 - Compare the magnitude of tuning shifts and the relationship between OSI and shift amplitude in **anisomycin**-treated subjects versus vehicle-treated controls.

Protocol 2: Activating Stress Kinases in Cell Culture

This protocol outlines the use of **anisomycin** to activate JNK and p38 MAPK pathways in mammalian cell lines [2] [6] [8].

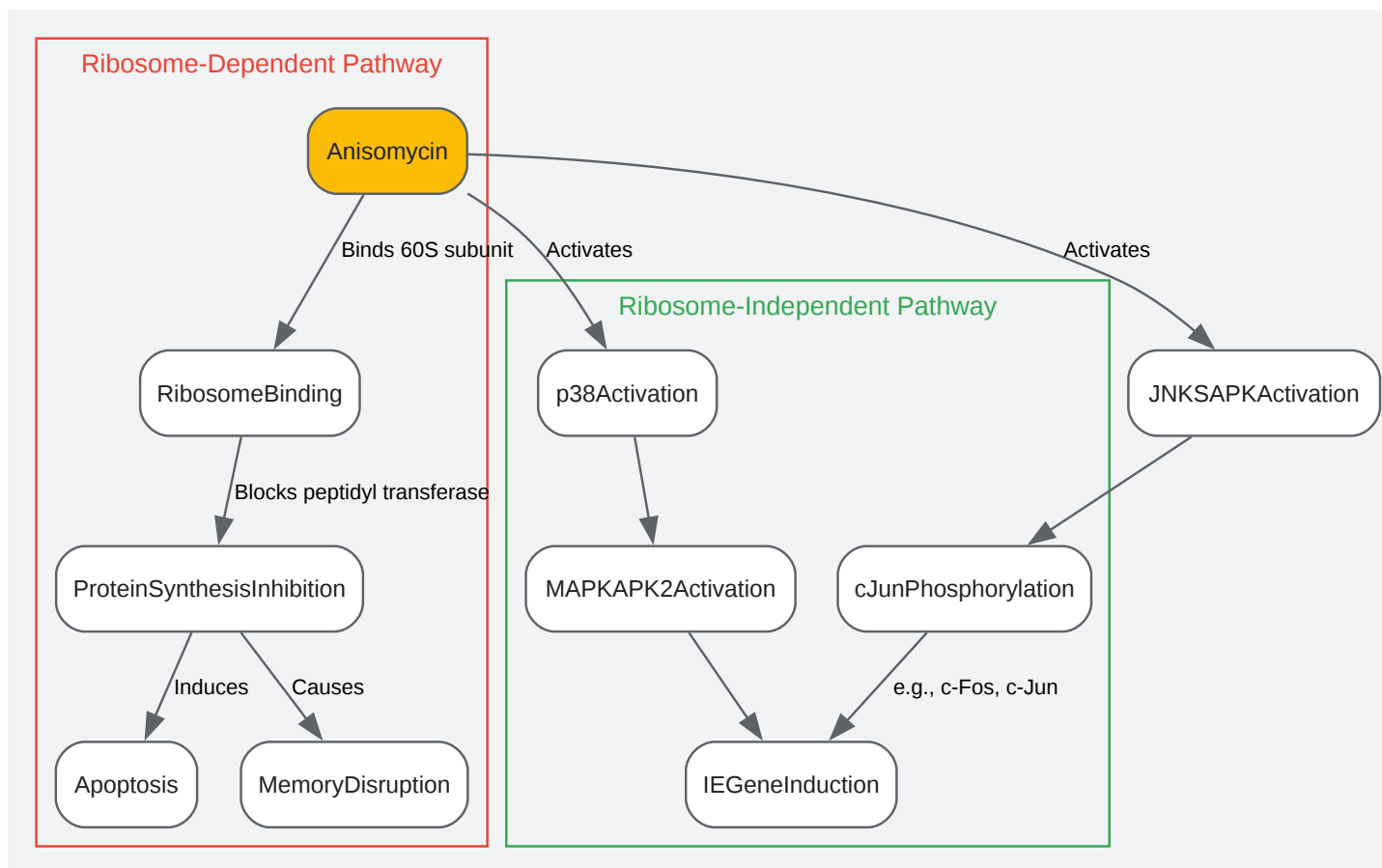
- **1. Cell Culture:**
 - Use appropriate cell lines (e.g., C6 glioma cells, RAW264.7, HEK293, HeLa).
 - Culture cells in standard medium (e.g., DMEM with 10% FCS) until they reach 60-80% confluence.
- **2. Serum Starvation:** Incubate cells in low-serum medium (e.g., 0.5% FCS) for 3-24 hours to render them quiescent [2] [8].
- **3. Anisomycin Stimulation:**
 - Prepare a stock solution of **anisomycin** in DMSO or ethanol. Common working concentrations in research range from 0.1 to 100 μ M [2] [6].
 - Stimulate cells with **anisomycin** for a defined period (e.g., 15 minutes to 1 hour).
- **4. Protein Extraction and Western Blot Analysis:**
 - Lyse cells to extract total protein.
 - Resolve proteins by SDS-PAGE and transfer to a PVDF membrane.
 - Probe the membrane with antibodies against **phospho-JNK** and **phospho-p38 MAPK** to detect activated kinases.
 - Re-probe with antibodies against total JNK and total p38 to confirm equal protein loading.

Experimental Data and Toxicological Profile

Parameter	Details / Value	Context / Model
Effective Concentration	0.1 - 10 μM [2]	General in vitro research
Cytotoxicity (IC_{50})	25.44 ng/mL (~0.096 μM) [7]	Mouse lymphocytes
Acute Toxicity (LD_{50})	119.64 mg/kg [7]	Single IV dose in mice
Therapeutic Window	5 - 15 mg/kg (effective, low toxicity) [7]	In vivo mouse studies
Over-dosage Effects	60 mg/kg (IV) caused pulmo-, nephro-, hepato-toxicity [7]	Single IV dose in mice

Signaling Pathway Diagram

The diagram below illustrates the dual signaling actions of **anisomycin**, based on experimental evidence [1] [2] [6].



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Anisomycin's value in research stems from its dual action: inhibiting global protein synthesis while simultaneously and specifically activating key cellular stress pathways [5] [1] [8]. Its natural origin in *Streptomyces griseolus* makes it part of an important class of biologically active bacterial metabolites [1] [4].

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References

1. Anisomycin [en.wikipedia.org]

2. Anisomycin | Purity >98% | CAS 22862-76-6 [alomone.com]
3. Anisomycin-protein synthesis inhibitor ... [toku-e.com]
4. Anisomycin - Protein Synthesis Inhibitor [agscientific.com]
5. Anisomycin selectively inhibits orientation tuning shifts in ... [pubmed.ncbi.nlm.nih.gov]
6. Anisomycin | JNK activator | Mechanism | Concentration [selleckchem.com]
7. In vivo toxicological evaluation of Anisomycin [sciencedirect.com]
8. Anisomycin Selectively Desensitizes Signalling ... [pmc.ncbi.nlm.nih.gov]

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